

dAURK-4 hydrochloride solubility issues and solutions

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Compound of Interest

Compound Name: dAURK-4 hydrochloride

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Technical Support Center: dAURK-4 Hydrochloride

Welcome to the technical support center for **dAURK-4 hydrochloride**. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common challenges associated with the solubility and handling of this potent and selective PROTAC Aurora A (AURKA) degrader.

Frequently Asked Questions (FAQs)

Q1: What is dAURK-4 hydrochloride and what is its mechanism of action?

A1: **dAURK-4 hydrochloride** is the hydrochloride salt form of dAURK-4, a derivative of Alisertib.[1][2] It functions as a potent and selective Proteolysis Targeting Chimera (PROTAC) that induces the degradation of Aurora A kinase (AURKA), a key regulator of mitosis.[1][2] By degrading AURKA, **dAURK-4 hydrochloride** exhibits anticancer effects.[1][2] The hydrochloride salt form is generally favored for its potentially enhanced water solubility and stability compared to the free base.[1][3]

Q2: What is the recommended solvent for preparing stock solutions of **dAURK-4 hydrochloride**?



A2: The recommended solvent for preparing stock solutions of **dAURK-4 hydrochloride** is dimethyl sulfoxide (DMSO).[2] It is crucial to use high-purity, anhydrous (dry) DMSO, as the presence of water can significantly reduce the solubility of the compound.[2][4]

Q3: What is the reported solubility of dAURK-4 hydrochloride?

A3: There are conflicting reports regarding the solubility of **dAURK-4 hydrochloride** in DMSO. It is advisable to start with a lower concentration and gradually increase it as needed, employing techniques like sonication to aid dissolution.[2][5]

Q4: How should I store **dAURK-4 hydrochloride** powder and stock solutions?

A4: Proper storage is critical to maintain the stability and activity of dAURK-4 hydrochloride.

- Powder: Store the solid compound at -20°C in a sealed container, away from moisture.[2]
- Stock Solutions: Once dissolved in DMSO, aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles.[2] Store these aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[2]

Troubleshooting Guide Issue 1: dAURK-4 hydrochloride powder is not fully dissolving in DMSO.

- Possible Cause 1: Insufficient Solvent Volume.
 - Solution: Ensure you are using a sufficient volume of DMSO to achieve the desired concentration based on the solubility data. Refer to the solubility table for guidance.
- Possible Cause 2: Presence of Moisture in DMSO.
 - Solution: Use a fresh, unopened bottle of anhydrous or molecular sieve-dried DMSO.[4]
 Hygroscopic (water-absorbing) DMSO can significantly hinder the solubility of many small molecules.[2]
- Possible Cause 3: Compound Aggregation.



 Solution: Employ mechanical assistance to break up aggregates. Use a bath sonicator for 10-15 minutes.[5] Gentle warming of the solution to 37°C can also aid dissolution, but be cautious of potential compound degradation with excessive heat.[6][7] Vortexing the solution vigorously for several minutes is also recommended.[6]

Issue 2: Precipitation is observed when diluting the DMSO stock solution into aqueous media (e.g., cell culture medium, PBS).

This is a common issue for hydrophobic compounds when transferred from a highly organic solvent like DMSO to an aqueous environment.

- Possible Cause 1: Final DMSO Concentration is Too High.
 - Solution: Keep the final concentration of DMSO in your aqueous medium as low as possible, ideally below 0.5%, and always include a vehicle control (medium with the same final DMSO concentration) in your experiments.[6][8]
- Possible Cause 2: Rapid Change in Solvent Polarity.
 - Solution: Perform serial dilutions of your DMSO stock in the aqueous medium rather than a single large dilution step.[4][6] Add the compound solution to the medium while gently vortexing to ensure rapid and thorough mixing.
- Possible Cause 3: Low Aqueous Solubility of the Compound.
 - Solution: For certain in vitro assays, the inclusion of a low concentration of a non-ionic surfactant, such as Tween-20 (e.g., 0.01%) or Pluronic F-68, can help maintain the compound's solubility.[8] However, the compatibility of such additives with your specific experimental system must be verified.

Data Presentation

Table 1: Reported Solubility of dAURK-4 Hydrochloride in DMSO



Concentration (mg/mL)	Molar Concentration (mM)	Conditions	Source
66.67	62.20	Requires sonication; hygroscopic DMSO can impact solubility.	[2]
5	4.66	Suspended solution; requires sonication.	[5]

Experimental Protocols

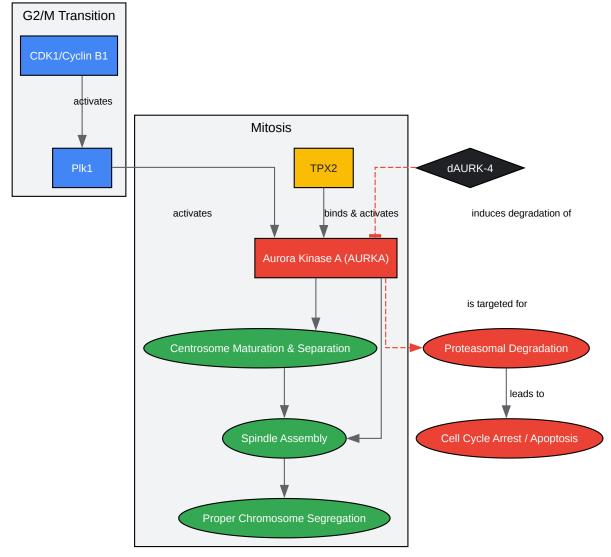
Protocol 1: Preparation of a 10 mM Stock Solution of dAURK-4 Hydrochloride in DMSO

- Pre-weighing Preparation: Allow the vial of dAURK-4 hydrochloride powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of dAURK-4 hydrochloride powder (Molecular Weight: 1071.93 g/mol) in a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume of high-purity, anhydrous DMSO to achieve a 10 mM concentration.
- Dissolution: Vortex the solution vigorously for 2-3 minutes.
- Sonication: Place the tube in a bath sonicator for 10-15 minutes to ensure complete dissolution.
- Visual Inspection: Visually inspect the solution to ensure it is clear and free of any particulate matter.
- Aliquoting and Storage: Aliquot the stock solution into single-use, light-protected tubes and store at -80°C.

Visualizations

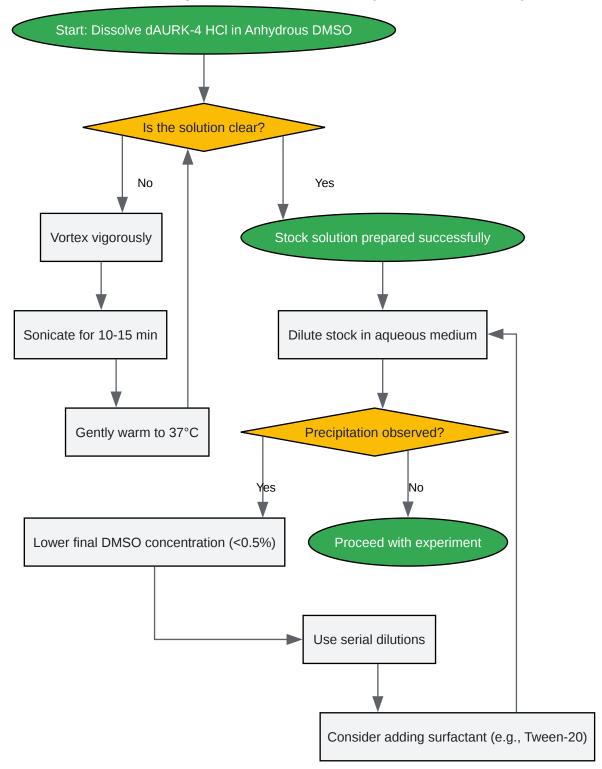


Simplified Aurora Kinase A (AURKA) Signaling Pathway





Troubleshooting Workflow for dAURK-4 Hydrochloride Solubility







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